

# A Comprehensive Technical Overview for Researchers, Scientists, and Drug Development Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B7819439*

[Get Quote](#)

## Introduction

(1R,2R)-**Dimethyl cyclohexane-1,2-dicarboxylate** is a chiral organic compound belonging to the family of diesters. Its rigid cyclohexane backbone and defined stereochemistry make it a molecule of interest in stereoselective synthesis. This technical guide provides a detailed overview of its properties, synthesis, and potential applications, with a focus on its role as a chiral building block. It is important to note that while the physicochemical properties and synthesis of its racemic and isomeric forms are documented, specific biological activity data for the (1R,2R) enantiomer is notably absent in the current scientific literature.

## Physicochemical Properties

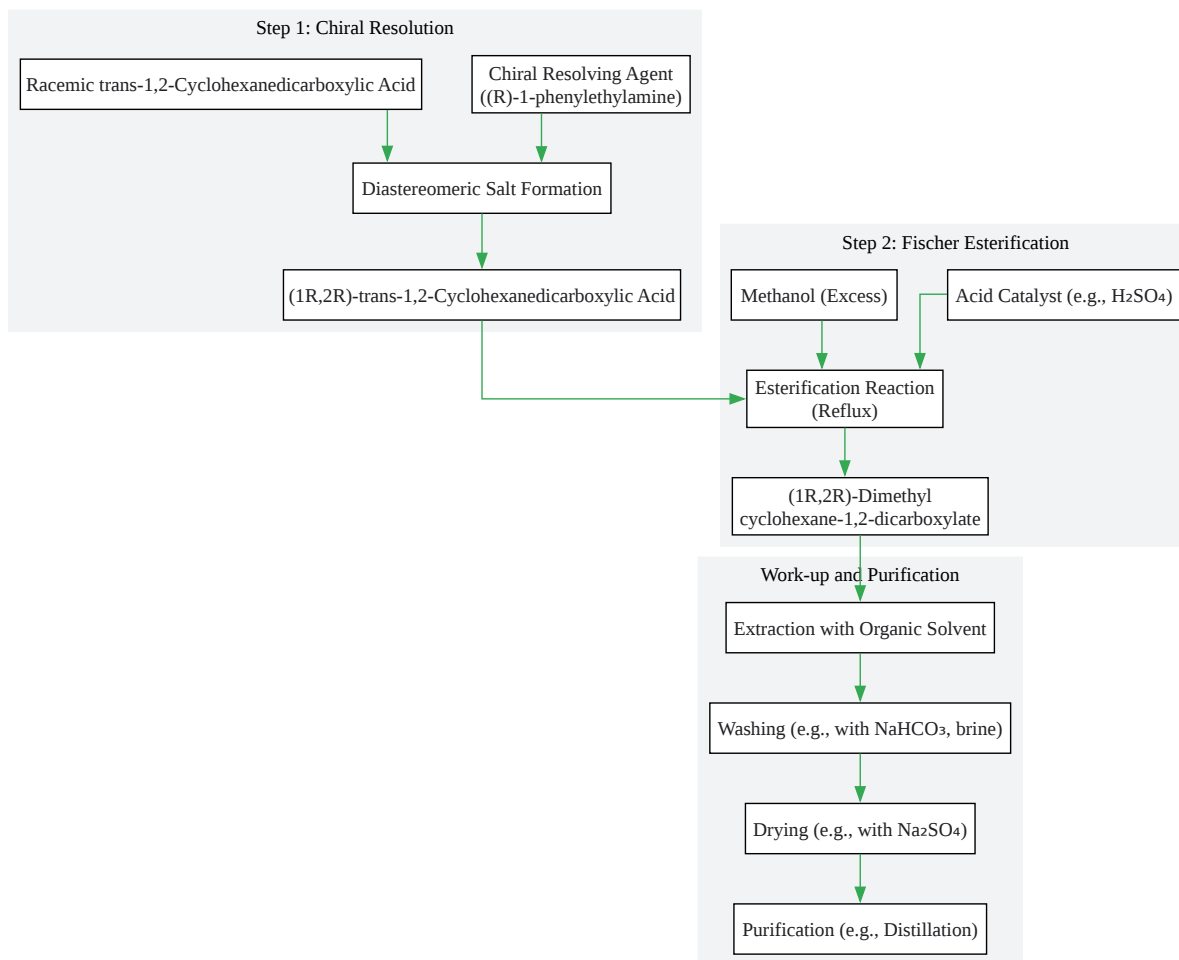
The properties of (1R,2R)-**Dimethyl cyclohexane-1,2-dicarboxylate** are summarized in the table below. It is important to note that some experimental data is for the racemic trans-isomer or a mixture of isomers, as specific data for the enantiomerically pure compound is limited.

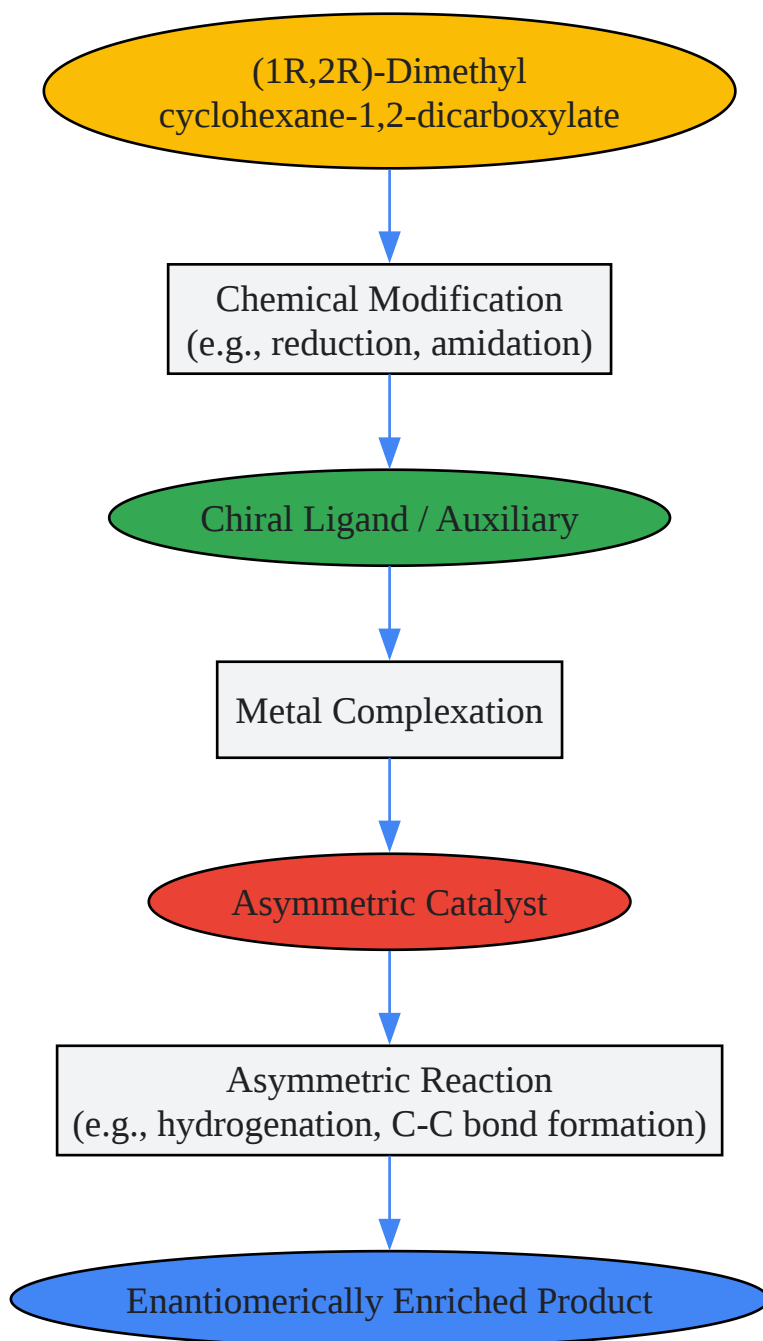
Property	Value	Source/Comment
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub>	[1][2]
Molecular Weight	200.23 g/mol	[1][2]
IUPAC Name	trans-dimethyl (1R,2R)-cyclohexane-1,2-dicarboxylate	[3]
Synonyms	Dimethyl trans-1,2-cyclohexanedicarboxylate, (1R,2R)-Dimethyl 1,2-cyclohexanedicarboxylate	[1]
CAS Number	140459-96-7	
Appearance	Colorless to yellowish liquid	[4]
Boiling Point	111 °C at 5 mmHg	Data for a mixture of isomers.
Density	1.12 g/cm <sup>3</sup>	Data for a mixture of isomers.
Solubility	Soluble in organic solvents such as ethers and alcohols; insoluble in water.	[4]
Melting Point	Not available for the diester. The precursor, trans-1,2-Cyclohexanedicarboxylic acid, has a melting point of 228-230 °C.[5]	

## Synthesis

The most common method for the synthesis of (1R,2R)-**Dimethyl cyclohexane-1,2-dicarboxylate** is the Fischer esterification of its corresponding dicarboxylic acid, (1R,2R)-trans-1,2-Cyclohexanedicarboxylic acid, using methanol in the presence of an acid catalyst.

## Synthesis Workflow





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dimethyl cyclohexane-1,2-dicarboxylate | C<sub>10</sub>H<sub>16</sub>O<sub>4</sub> | CID 286462 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dimethyl 1,4-cyclohexanedicarboxylate | C<sub>10</sub>H<sub>16</sub>O<sub>4</sub> | CID 7198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]
- 4. DIMETHYL TRANS-1,4-CYCLOHEXANEDICARBOXYLATE(3399-22-2) 1H NMR [m.chemicalbook.com]
- 5. trans-1,2-シクロヘキサンジカルボン酸 95% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [A Comprehensive Technical Overview for Researchers, Scientists, and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7819439#1r-2r-dimethyl-cyclohexane-1-2-dicarboxylate-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

